

Commercial Suppliers and Technical Profile of Flunisolide Acetate-D6: An In-depth Guide

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Compound of Interest

Compound Name: Flunisolide Acetate-D6

Cat. No.: B13862940

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of commercially available **Flunisolide Acetate-D6**, a deuterated internal standard crucial for pharmacokinetic and metabolic studies of the synthetic corticosteroid, Flunisolide. This document details available product specifications from various suppliers, outlines common analytical methodologies, and describes the relevant biological signaling pathways.

Commercial Availability and Specifications

Flunisolide Acetate-D6 is available from a select number of specialized chemical suppliers. The following tables summarize the product specifications as publicly provided by these companies. It is important to note that while this information is collated from supplier websites and documentation, lot-to-lot variability may exist. Researchers should always refer to the Certificate of Analysis provided with their specific product.

Table 1: Commercial Suppliers of **Flunisolide Acetate-D6**

Supplier	Catalog Number	Purity (by HPLC)	Isotopic Enrichment (atom % D)
Expert Synthesis Solutions (ESS)	ESS0425	97.6%	99%
MedchemExpress	HY-114333S	Not specified	Not specified
Artis Standards	AA0425	Not specified	Not specified

Table 2: Product Specifications for **Flunisolide Acetate-D6**

Parameter	Expert Synthesis Solutions (ESS)
CAS Number (Unlabeled)	4533-89-5[1][2]
Molecular Formula	C ₂₆ H ₂₇ D ₆ FO ₇
Molecular Weight	482.57
Appearance	White Solid[1]
Storage	Recommended conditions on Certificate of Analysis

A related compound, Flunisolide-D6, is also commercially available and may be a suitable alternative for certain applications.

Table 3: Commercial Suppliers of Flunisolide-D6

Supplier	Catalog Number	Purity (by HPLC)	Isotopic Enrichment (atom % D)
Expert Synthesis Solutions (ESS)	ESS0426	99.3%	99% [3]
BDG Synthesis	130313	>98%	Not specified [4]
Clearsynth	CS-T-95395	Not specified	Not specified [5]
Cerilliant	B130313-5MG	Not specified	Not specified [6]

Table 4: Product Specifications for Flunisolide-D6

Parameter	Expert Synthesis Solutions (ESS)	BDG Synthesis
CAS Number (Unlabeled)	3385-03-3	3385-03-3 [4]
Molecular Formula	C ₂₄ H ₂₅ D ₆ FO ₆ [3]	C ₂₄ H ₂₅ D ₆ FO ₆ [4]
Molecular Weight	440.53 [3]	440.53 [4]
Appearance	White Solid [3]	Not specified
Storage	Not specified	Not specified

Synthesis and Quality Control

Detailed, proprietary synthesis and purification protocols for **Flunisolide Acetate-D6** are not publicly disclosed by commercial suppliers. However, the general principles of deuterated steroid synthesis involve multi-step organic reactions using deuterated reagents. The quality and identity of the final product are confirmed through a series of analytical tests.

Experimental Protocols: Quality Control Analysis

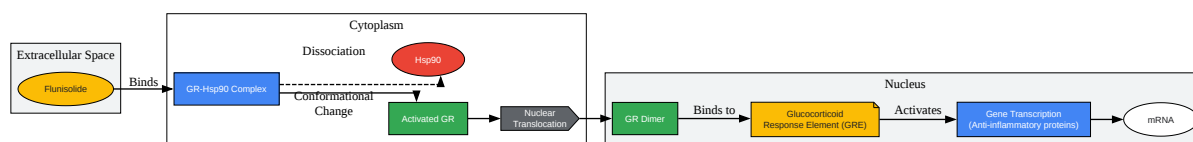
The Certificate of Analysis for **Flunisolide Acetate-D6** from Expert Synthesis Solutions (Lot: GR-15-017) indicates the use of the following analytical techniques for quality control[\[1\]](#):

- **High-Performance Liquid Chromatography (HPLC):** Used to determine the chemical purity of the compound. A typical HPLC method for steroid analysis involves a C18 reversed-phase column with a gradient elution using a mobile phase consisting of an aqueous buffer and an organic solvent like acetonitrile or methanol. Detection is commonly performed using a UV detector at a wavelength of approximately 240 nm.
- **Mass Spectrometry (MS):** Confirms the molecular weight and isotopic enrichment of the deuterated compound. High-resolution mass spectrometry (HRMS) is often employed to accurately determine the mass-to-charge ratio and confirm the incorporation of deuterium atoms.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Provides structural confirmation of the molecule. ^1H NMR is used to verify the structure and can also be used to confirm the positions of deuterium labeling by observing the absence of signals at specific chemical shifts.

Mechanism of Action: Glucocorticoid Receptor Signaling Pathway

Flunisolide, like other corticosteroids, exerts its anti-inflammatory effects by acting as an agonist for the glucocorticoid receptor (GR).^{[7][8]} The binding of Flunisolide to the GR initiates a cascade of molecular events that ultimately modulate the expression of genes involved in inflammation.

Glucocorticoid Receptor Signaling Workflow

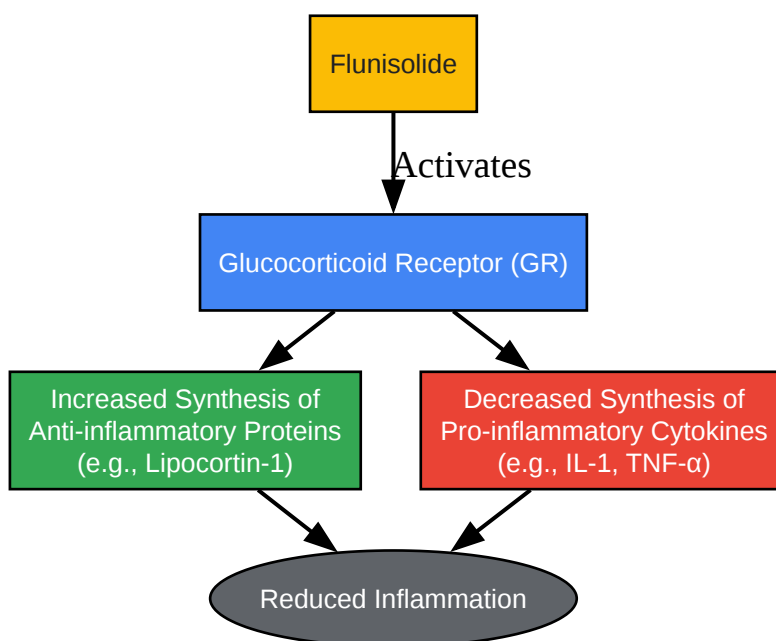


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Caption: Workflow of Glucocorticoid Receptor (GR) activation by Flunisolide.

Logical Relationship of Anti-inflammatory Effects

The activation of the GR by Flunisolide leads to the transcription of anti-inflammatory proteins and the repression of pro-inflammatory signaling pathways.



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Caption: Logical diagram of Flunisolide's anti-inflammatory effects.

This technical guide serves as a foundational resource for professionals utilizing **Flunisolide Acetate-D6** in their research. For the most accurate and up-to-date information, direct communication with the suppliers and reference to their provided documentation is strongly recommended.

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